

Technical Guide: Physical Properties and Characterization of (Z)-1-Bromohex-3-ene[1]

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Compound of Interest

Compound Name: (Z)-1-Bromohex-3-ene

CAS No.: 5009-31-4

Cat. No.: B1623596

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Executive Summary

(Z)-1-Bromohex-3-ene (CAS: 5009-31-4) is a critical C6 electrophile used extensively in organic synthesis to introduce the cis-3-hexenyl motif.[1][2] Often derived from "leaf alcohol" [(Z)-3-hexen-1-ol], this alkyl bromide serves as a primary building block in the synthesis of pheromones, lipid mediators, and flavor compounds.[1] Its utility lies in the preservation of the Z-alkene geometry during nucleophilic substitution and metallation reactions, a property essential for maintaining bioactivity in target molecules.

Chemical Identity & Structural Characterization

Accurate identification is paramount, as the biological activity of hexenyl derivatives is strictly stereodependent. The (E)-isomer is a common impurity that must be quantified.[1]

Parameter	Data
IUPAC Name	(Z)-1-Bromohex-3-ene
Common Name	cis-3-Hexenyl bromide
CAS Number	5009-31-4
Molecular Formula	C ₆ H ₁₁ Br
Molecular Weight	163.06 g/mol
SMILES	<chem>CC/C=C\CCBr</chem>
InChIKey	HSNATJOWAYTBGM-ARJAWSKDSA-N
Stereochemistry	(Z)-configuration (cis) at C3=C4

Physical & Thermodynamic Properties

The following data represents the standard physicochemical profile for high-purity (>97%) **(Z)-1-Bromohex-3-ene**.

Property	Value	Conditions / Notes
Physical State	Liquid	Colorless to pale yellow
Boiling Point	149–151 °C	@ 760 mmHg (Standard Pressure)
Density	1.215 g/cm ³	@ 20 °C
Refractive Index ()	1.4715	@ 589.3 nm, 20 °C
Flash Point	~43 °C	Predicted (Closed Cup)
Solubility	Insoluble	Water
Solubility	Soluble	Et ₂ O, DCM, THF, Hexanes
Vapor Pressure	~4.2 mmHg	@ 25 °C (Estimated)

“

Critical Note on Purity: Commercial samples often contain 1–3% of the (E)-isomer or rearranged allylic bromides.[1] Refractive index is a rapid, non-destructive initial purity check; values deviating significantly from 1.4715 suggest isomerization or solvent contamination.

Synthesis & Experimental Protocol

The synthesis of **(Z)-1-Bromohex-3-ene** requires conditions that strictly avoid acid-catalyzed isomerization of the double bond.[1] The preferred method utilizes Phosphorus Tribromide (PBr_3) with careful temperature control.

Protocol: Conversion of (Z)-3-Hexen-1-ol to (Z)-1-Bromohex-3-ene

Objective: Synthesize **(Z)-1-Bromohex-3-ene** while minimizing Z-to-E isomerization.

Reagents:

- (Z)-3-Hexen-1-ol (1.0 eq)[1]
- Phosphorus Tribromide (PBr_3) (0.35 eq)[1]
- Pyridine (catalytic, optional to scavenge HBr)[1]
- Solvent: Anhydrous Diethyl Ether or DCM[1]

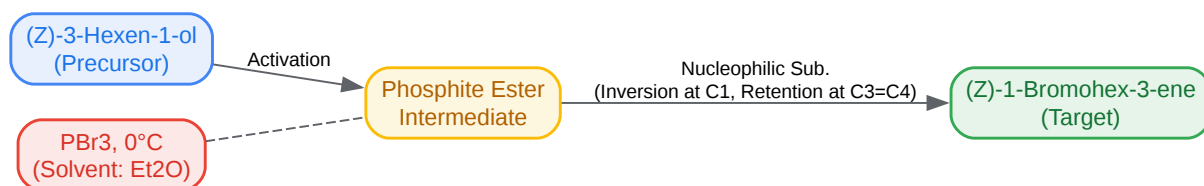
Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a dropping funnel and N_2 inlet.
- Solvation: Dissolve (Z)-3-hexen-1-ol in anhydrous ether at 0 °C.
- Addition: Add PBr_3 dropwise over 30 minutes. Expert Insight: Rapid addition generates excessive heat and HBr , which promotes acid-catalyzed migration of the double bond.[1]

Keep $T < 5\text{ }^{\circ}\text{C}$.

- Reaction: Stir at $0\text{ }^{\circ}\text{C}$ for 2 hours, then allow to warm to room temperature for 1 hour. Monitor by TLC (Hexanes; stain with KMnO_4).
- Quench: Pour mixture onto ice/water.
- Extraction: Extract with ether (3x). Wash combined organics with saturated NaHCO_3 (to remove HBr /phosphorous acids) and brine.
- Purification: Dry over MgSO_4 and concentrate. Purify via vacuum distillation (preferred over column chromatography to avoid silica-induced isomerization).^[1]

Synthesis Pathway Visualization



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Figure 1: Synthetic pathway emphasizing the retention of Z-stereochemistry during the activation and substitution steps.

Spectroscopic Profile (Self-Validation)

To validate the structure and stereochemistry, Nuclear Magnetic Resonance (NMR) is the gold standard.^[1]

¹H NMR (400 MHz, CDCl_3) Diagnostic Signals

- δ 5.30–5.55 ppm (m, 2H): Vinyl protons ($-\text{CH}=\text{CH}-$).
 - Validation: The coupling constant (

) between vinyl protons must be ~10–11 Hz for the cis (Z) isomer. A

value of ~15 Hz indicates the presence of the trans (E) isomer.

- δ 3.38 ppm (t, 2H, $J = 7.0$ Hz): Methylene adjacent to Bromine ($-\text{CH}_2\text{Br}$).[\[1\]](#)
- δ 2.60 ppm (q, 2H): Allylic methylene ($-\text{CH}_2-\text{CH}=\text{CH}_2$).
- δ 2.05 ppm (quint, 2H): Allylic methylene ($-\text{CH}=\text{CH}-\text{CH}_2-$).
- δ 0.98 ppm (t, 3H): Terminal Methyl ($-\text{CH}_3$).

¹³C NMR Diagnostic Signals[\[1\]](#)

- δ ~134 ppm & ~125 ppm: Olefinic carbons.
- δ ~33 ppm: Carbon attached to Bromine.

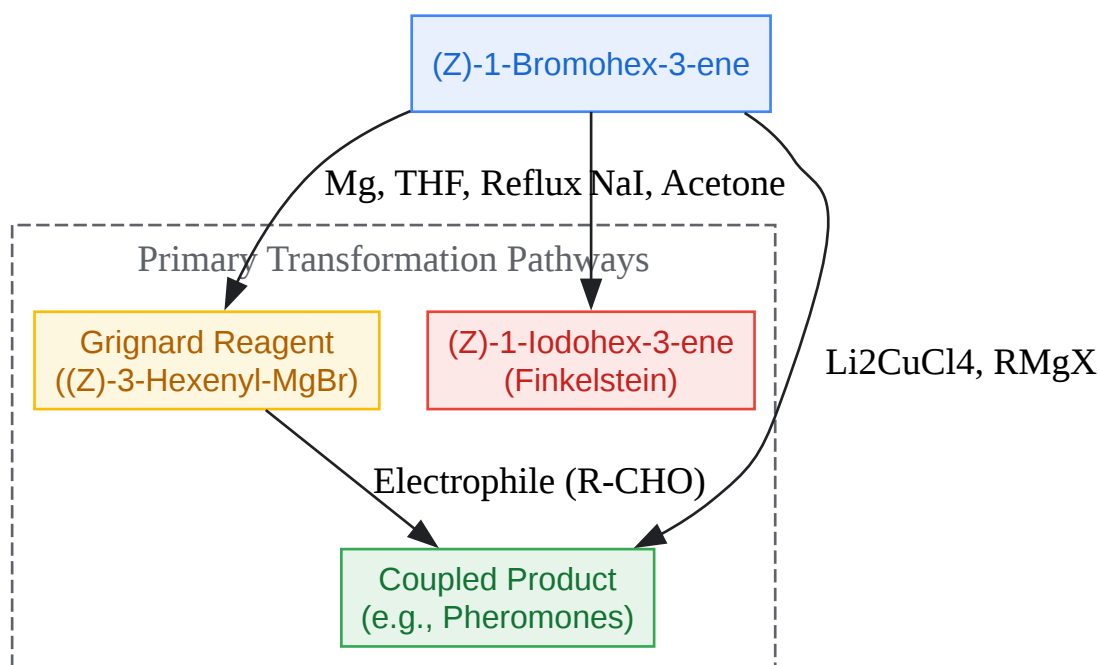
Synthetic Utility & Reactivity

(Z)-1-Bromohex-3-ene is primarily utilized as an alkylating agent.[\[1\]](#) It is less reactive than the corresponding iodide but more stable.

Key Applications

- Grignard Formation: Reacts with Mg/THF to form (Z)-3-hexenylmagnesium bromide.[\[1\]](#) Used in coupling with aldehydes/ketones.
- C-C Coupling: Used with organocuprates (Gilman reagents) to extend carbon chains while preserving the cis-alkene.[\[1\]](#)
- Finkelstein Reaction: Conversion to (Z)-1-Iodohex-3-ene for enhanced reactivity.[\[1\]](#)

Reactivity Workflow



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Figure 2: Primary reactivity pathways for **(Z)-1-Bromohex-3-ene** in organic synthesis.[1]

Safety & Handling (MSDS Highlights)

- Hazards: Flammable liquid and vapor. Causes skin irritation and serious eye irritation.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). Light sensitive (store in amber vials to prevent radical degradation).
- Disposal: Halogenated organic waste streams.

References

- Synthesis & Properties: Sharma, A. et al. "Stereoselective synthesis of (Z)-alkenes." Synthetic Communications, 1995, 25(21), 3351-3359.[1]
- Chemical Data: National Center for Biotechnology Information. "PubChem Compound Summary for CID 6436340, **(Z)-1-Bromohex-3-ene**" PubChem, 2025.[1] [\[Link\]](#)[1]

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